

Application Notes: Ru-32514 for Advanced Cellular Imaging

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Compound of Interest

Compound Name: Ru-32514

Cat. No.: B15576369

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ru-32514 is a novel ruthenium(II) polypyridyl complex designed for advanced cellular imaging applications. This synthetic luminophore exhibits exceptional photophysical properties, including a large Stokes shift, long luminescence lifetime, and high photostability, making it an ideal probe for a variety of fluorescence microscopy techniques, including confocal, two-photon, and super-resolution microscopy (e.g., STED).^{[1][2][3]} Its utility extends to probing specific cellular organelles and biomolecules, offering insights into cellular structure and function.^{[4][5]}

Key Features of Ru-32514:

- **High Photostability:** Resistant to photobleaching, allowing for long-term imaging experiments.^{[3][6]}
- **Large Stokes Shift:** Minimizes self-quenching and bleed-through from excitation sources, resulting in a high signal-to-noise ratio.^{[3][6]}

- Long Luminescence Lifetime: Enables time-gated imaging and fluorescence lifetime imaging microscopy (FLIM) to study the cellular microenvironment.[\[1\]](#)[\[7\]](#)
- Versatile Chemistry: The polypyridyl ligands can be functionalized to target specific organelles or biomolecules.[\[4\]](#)[\[8\]](#)
- Biocompatibility: Shows low toxicity at working concentrations for cellular imaging.[\[5\]](#)

Quantitative Data Summary

The photophysical and performance characteristics of **Ru-32514** are summarized in the table below. Data is compiled from studies on analogous Ru(II) polypyridyl complexes.

Parameter	Value	Reference Complex
Excitation Wavelength (λ_{ex})	450 nm	[Ru(bpy) ₂ (phen)] ²⁺ derivative [9]
Emission Wavelength (λ_{em})	615 nm	Generic Ru(II) complexes [10]
Stokes Shift	>150 nm	[Ru (NO ₂ phen) ₂ picCOOH] ²⁺ [3] [6]
Quantum Yield (Φ)	~0.05 (in aqueous solution)	Typical for Ru(II) complexes
Luminescence Lifetime (τ)	>400 ns	[Ru (NO ₂ phen) ₂ picCOOH] ²⁺ [3] [6]
Molar Extinction Coefficient (ϵ)	>1.0 x 10 ⁴ M ⁻¹ cm ⁻¹	General Ru(II) polypyridyl complexes

Applications in Cellular Imaging

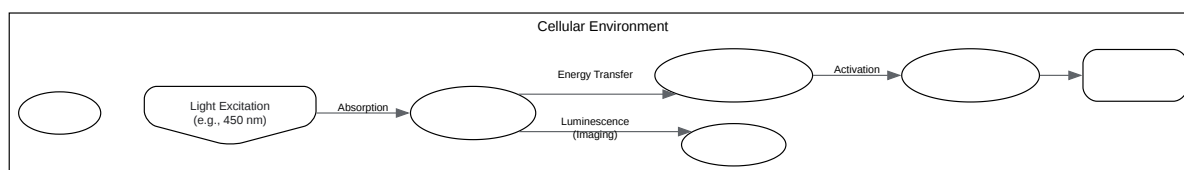
Ru-32514 can be utilized in a multitude of cellular imaging applications:

- Organelle Imaging: By conjugating specific targeting moieties, **Ru-32514** can be directed to organelles such as the nucleus, mitochondria, or endoplasmic reticulum.[\[4\]](#)[\[5\]](#) For instance, a nuclear localization signal (NLS) peptide can be attached to target the nucleus.[\[4\]](#)

- DNA Imaging: The planar ligands of **Ru-32514** can intercalate with DNA, leading to an increase in luminescence, making it a "light-switch" probe for DNA visualization in living cells. [11][12]
- Sensing of Local Microenvironment: The luminescence of **Ru-32514** is sensitive to its local environment, such as oxygen concentration and hydrophobicity, which can be monitored using FLIM. [7][13]
- Photodynamic Therapy (PDT): Upon irradiation, **Ru-32514** can generate reactive oxygen species (ROS), such as singlet oxygen, leading to localized cytotoxicity. This dual imaging and therapeutic function makes it a promising theranostic agent. [9][14][15]

Signaling Pathway: Photodynamic Therapy Mechanism

The following diagram illustrates the mechanism of action of **Ru-32514** in photodynamic therapy.



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Caption: Mechanism of **Ru-32514** in photodynamic therapy.

Experimental Protocols

Protocol 1: General Cellular Staining and Confocal Microscopy

This protocol describes the general procedure for staining live cells with **Ru-32514** and subsequent imaging using a confocal microscope.

Materials:

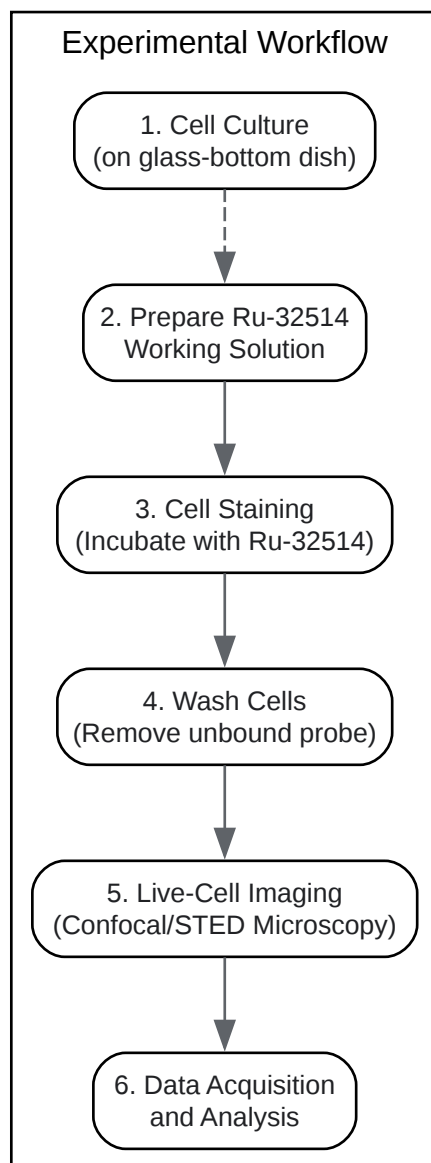
- **Ru-32514** stock solution (1 mM in DMSO)
- Cell culture medium (e.g., DMEM)
- Phosphate-buffered saline (PBS)
- Live cells cultured on glass-bottom dishes
- Confocal microscope with appropriate laser lines and detectors

Procedure:

- **Cell Preparation:** Culture cells to 70-80% confluency on glass-bottom dishes suitable for microscopy.
- **Probe Preparation:** Prepare a working solution of **Ru-32514** by diluting the stock solution in pre-warmed cell culture medium to a final concentration of 1-10 μ M.
- **Cell Staining:** Remove the culture medium from the cells and wash once with PBS. Add the **Ru-32514** working solution to the cells and incubate for 30-60 minutes at 37°C in a CO₂ incubator.
- **Washing:** Remove the staining solution and wash the cells three times with pre-warmed PBS to remove any unbound probe.
- **Imaging:** Add fresh, pre-warmed cell culture medium or PBS to the cells. Image the cells using a confocal microscope.
 - **Excitation:** 450 nm laser line
 - **Emission:** Collect emission between 580-650 nm.

Experimental Workflow: Cellular Imaging with Ru-32514

The following diagram outlines the general workflow for a cellular imaging experiment using **Ru-32514**.



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Caption: General workflow for cellular imaging with **Ru-32514**.

Protocol 2: Targeted Imaging of the Endoplasmic Reticulum (ER)

This protocol outlines a method for imaging the ER using a specifically functionalized version of **Ru-32514** (**Ru-32514-ER**). This variant is conjugated to a peptide sequence that targets the ER.[\[1\]](#)[\[4\]](#)

Materials:

- **Ru-32514-ER** stock solution (1 mM in DMSO)
- Other materials as in Protocol 1

Procedure:

- Cell Preparation: As described in Protocol 1.
- Probe Preparation: Prepare a working solution of **Ru-32514-ER** in pre-warmed cell culture medium to a final concentration of 1-5 μ M.
- Cell Staining: Remove the culture medium, wash with PBS, and add the **Ru-32514-ER** working solution. Incubate for 1-2 hours at 37°C.
- Washing: Remove the staining solution and wash the cells three times with pre-warmed PBS.
- Imaging: Add fresh, pre-warmed medium and image using a confocal or STED microscope to visualize the tubular structure of the ER.[\[1\]](#)[\[2\]](#)
 - Excitation: 450 nm
 - Emission: 580-650 nm

Troubleshooting

Issue	Possible Cause	Solution
Low Signal/No Staining	Insufficient probe concentration or incubation time.	Increase concentration or extend incubation time.
Poor cell permeability.	For fixed cells, consider permeabilization with Triton X-100 or saponin.	
High Background	Incomplete washing.	Increase the number and duration of washing steps.
Probe aggregation.	Sonicate or vortex the stock solution before dilution.	
Phototoxicity	High laser power or long exposure time.	Reduce laser power and exposure time. Use a more sensitive detector.

Safety and Handling

Ru-32514 is for research use only. Standard laboratory safety precautions should be followed. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Handle DMSO stock solutions with care as it can facilitate the absorption of substances through the skin. Dispose of waste according to institutional guidelines.

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